

Application Notes and Protocols: In Vitro Antiviral Assay for Woodorien Activity

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Compound of Interest

Compound Name: Woodorien

Cat. No.: B138773

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Introduction

Woodorien, a novel glucoside isolated from the rhizomes of Woodwardia orientalis, has demonstrated potent antiviral activity, particularly against Herpes Simplex Virus type 1 (HSV-1). [1][2] This document provides detailed application notes and standardized protocols for conducting in vitro assays to evaluate the antiviral efficacy of **Woodorien**. The following protocols are designed to ensure reproducibility and accuracy in determining the compound's cytotoxic and antiviral properties. Key assays covered include the MTT cytotoxicity assay, the plaque reduction assay for viral titer determination, and quantitative PCR (qPCR) for the analysis of viral replication. Adherence to these protocols will enable researchers to effectively characterize the antiviral profile of **Woodorien** and similar natural products.

Data Presentation

Table 1: Cytotoxicity and Antiviral Activity of Woodorien against HSV-1

Compound	CC ₅₀ (μM)	EC ₅₀ (μM)	Selectivity Index (SI)
Woodorien	>100	7.5 ± 1.2	>13.3
Acyclovir (Control)	>200	1.8 ± 0.5	>111.1

CC₅₀ (50% cytotoxic concentration): The concentration of the compound that reduces the viability of uninfected cells by 50%. EC₅₀ (50% effective concentration): The concentration of the compound that inhibits the viral cytopathic effect or plaque formation by 50%. Selectivity Index (SI): Calculated as CC₅₀ / EC₅₀. A higher SI value indicates a more favorable safety profile.

Table 2: Effect of Woodorien on HSV-1 Plaque Formation

Treatment	Concentration (μM)	Plaque Forming Units (PFU/mL)	% Inhibition
Virus Control	-	1.5 x 10 ⁶	0
Woodorien	2.5	1.1 x 10 ⁶	26.7
5.0	8.2 x 10 ⁵	45.3	40.7
10.0	4.1 x 10 ⁵	72.7	
20.0	1.2 x 10 ⁵	92.0	
Acyclovir	2.0	8.9 x 10 ⁵	

Table 3: Inhibition of HSV-1 DNA Replication by Woodorien using qPCR

Treatment	Concentration (μM)	Relative HSV-1 DNA Copy Number	% Inhibition
Virus Control	-	1.00	0
Woodorien	2.5	0.78	22
5.0	0.51	49	55
10.0	0.23	77	
20.0	0.09	91	
Acyclovir	2.0	0.45	

Experimental Protocols

Cell Culture and Virus Propagation

- Cell Line: Vero cells (African green monkey kidney epithelial cells) are suitable for HSV-1 propagation and antiviral assays.
- Culture Medium: Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS), 100 U/mL penicillin, and 100 µg/mL streptomycin.
- Incubation Conditions: Cells should be maintained at 37°C in a humidified atmosphere with 5% CO₂.
- Virus Strain: HSV-1 (e.g., KOS or F strain) should be propagated in Vero cells. Viral titers are determined by plaque assay and stored at -80°C.

Cytotoxicity Assay (MTT Assay)

This assay determines the concentration range of **Woodorien** that is non-toxic to the host cells.

Materials:

- Vero cells
- 96-well microtiter plates
- **Woodorien** stock solution (dissolved in DMSO, then diluted in culture medium)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., 10% SDS in 0.01 M HCl or DMSO)
- Microplate reader

Protocol:

- Seed Vero cells into a 96-well plate at a density of 1×10^4 cells/well and incubate for 24 hours.
- Prepare serial dilutions of **Woodorien** in culture medium.

- Remove the existing medium from the cells and add 100 μ L of the different concentrations of **Woodorien** to the wells. Include cell control (medium only) and solvent control (highest concentration of DMSO used).
- Incubate the plate for 48-72 hours at 37°C.
- After incubation, add 20 μ L of MTT solution to each well and incubate for another 4 hours.
- Carefully remove the medium and add 100 μ L of the solubilization solution to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the cell viability as a percentage of the untreated control and determine the CC₅₀ value.

Plaque Reduction Assay

This assay is the gold standard for quantifying the inhibitory effect of a compound on infectious virus particles.

Materials:

- Vero cells in 24-well plates
- HSV-1 stock of known titer
- **Woodorien** dilutions
- Overlay medium (e.g., DMEM with 2% FBS and 0.5% methylcellulose)
- Crystal violet staining solution (0.5% crystal violet in 20% ethanol)

Protocol:

- Seed Vero cells in 24-well plates and grow until a confluent monolayer is formed.
- Pre-treat the cell monolayers with various concentrations of **Woodorien** for 1 hour at 37°C.

- Infect the cells with HSV-1 at a multiplicity of infection (MOI) that yields 50-100 plaques per well.
- After a 1-hour adsorption period, remove the virus inoculum and wash the cells with PBS.
- Add 1 mL of overlay medium containing the respective concentrations of **Woodorien** to each well.
- Incubate the plates at 37°C for 48-72 hours until visible plaques are formed.
- Fix the cells with 10% formalin for 30 minutes.
- Remove the overlay and stain the cells with crystal violet solution for 15-30 minutes.
- Wash the plates with water, allow them to dry, and count the number of plaques.
- Calculate the percentage of plaque inhibition for each concentration and determine the EC₅₀ value.[\[3\]](#)[\[4\]](#)

Quantitative PCR (qPCR) for Viral DNA Replication

This assay quantifies the effect of **Woodorien** on the replication of viral DNA.

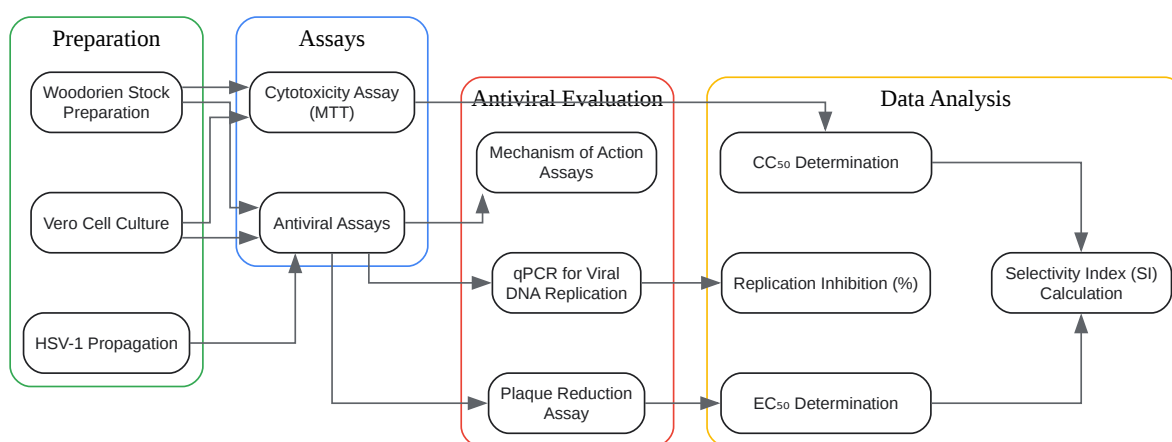
Materials:

- Vero cells in 6-well plates
- HSV-1
- **Woodorien** dilutions
- DNA extraction kit
- qPCR primers and probe for a conserved HSV-1 gene (e.g., glycoprotein D or DNA polymerase)
- qPCR master mix
- Real-time PCR instrument

Protocol:

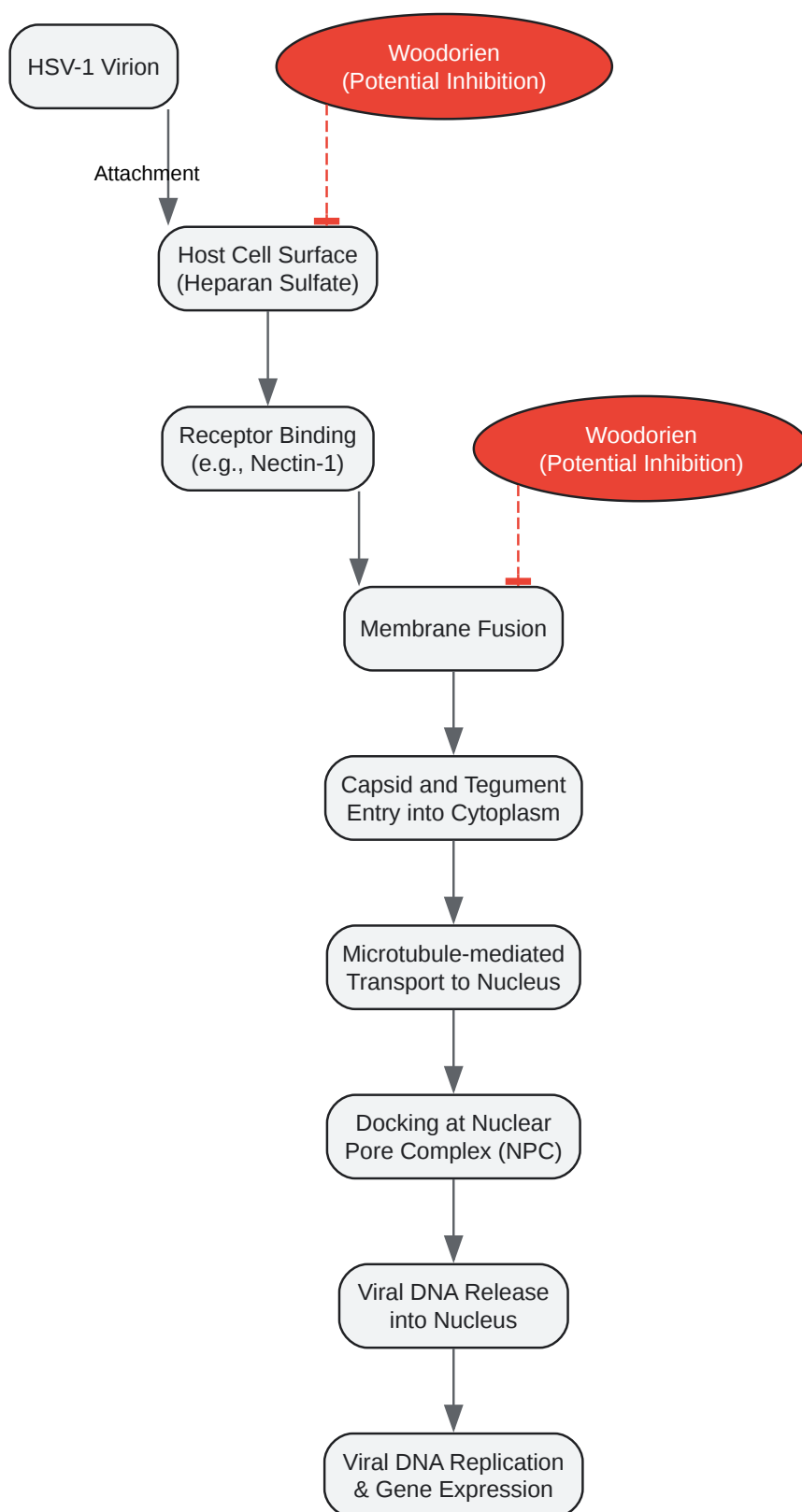
- Seed Vero cells in 6-well plates and grow to confluence.
- Infect the cells with HSV-1 at an MOI of 1 in the presence of different concentrations of **Woodorien**.
- Incubate for 24 hours at 37°C.
- Harvest the cells and extract total DNA using a commercial kit.
- Perform qPCR using primers and a probe specific for an HSV-1 gene. Use a housekeeping gene (e.g., GAPDH) for normalization.
- The relative quantification of viral DNA is calculated using the $\Delta\Delta C_t$ method.
- Determine the percentage of inhibition of viral DNA replication compared to the untreated virus control.

Mandatory Visualizations



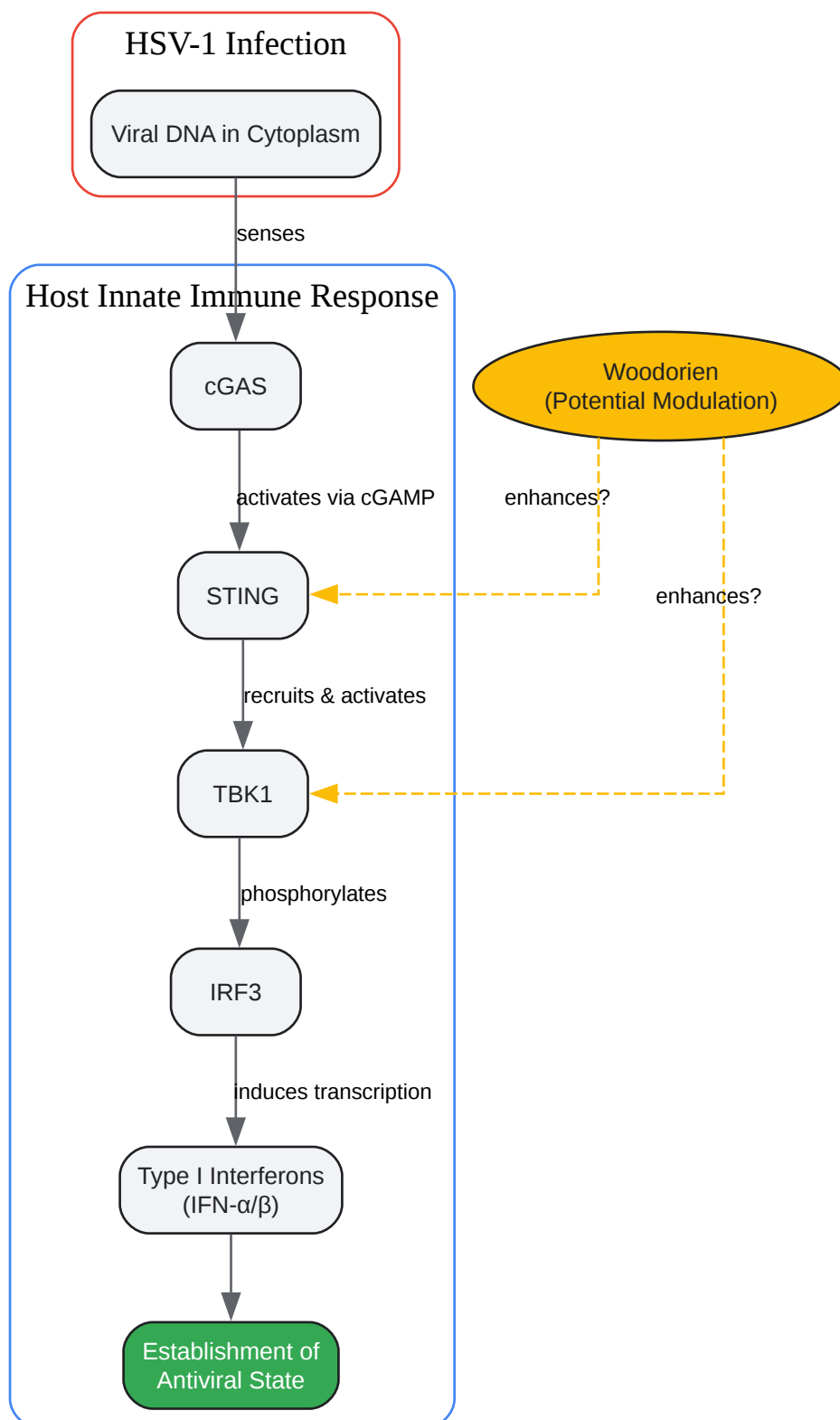
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Caption: Experimental workflow for evaluating the antiviral activity of **Woodorien**.



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Caption: Potential inhibition points of **Woodorien** in the HSV-1 entry pathway.



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Caption: Potential modulation of the cGAS-STING signaling pathway by **Woodorien**.

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References

- 1. Isolation and structure of woodorien, a new glucoside having antiviral activity, from Woodwardia orientalis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Insights on the cGAS-STING Signaling Pathway During Herpesvirus Infections - PMC [pmc.ncbi.nlm.nih.gov]
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